

An In-depth Technical Guide to the Synthesis of Glycine Cresol Red

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Compound of Interest

Compound Name: Glycine cresol red

Cat. No.: B1207919

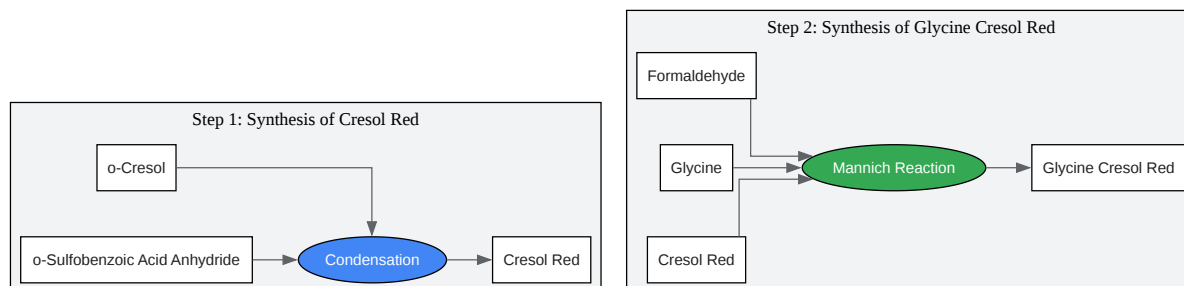
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This technical guide provides a detailed overview of the synthesis pathway for **Glycine Cresol Red**, a complexometric indicator and biological stain. The synthesis is presented as a two-step process, beginning with the formation of Cresol Red, followed by a Mannich-type reaction to introduce glycine moieties. This document outlines the experimental protocols, key reactants, and visual representations of the chemical transformations involved.

Overview of the Synthesis Pathway

The synthesis of **Glycine Cresol Red** is accomplished through a two-stage procedure. The first stage involves the condensation of o-sulfobenzoic acid anhydride with o-cresol to produce the intermediate, Cresol Red (o-cresolsulfonephthalein). The second stage is a Mannich reaction where Cresol Red is reacted with glycine and formaldehyde to yield the final product, **Glycine Cresol Red**. This reaction introduces N,N'-bis(carboxymethyl)aminomethyl groups onto the Cresol Red backbone, imparting its characteristic metal-chelating properties.



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*Figure 1: Overall workflow for the synthesis of **Glycine Cresol Red**.*

Data Presentation: Reactants

The following table summarizes the key reactants required for the synthesis of **Glycine Cresol Red**.

Reactant	Chemical Formula	Molecular Weight (g/mol)	Role
o-Sulfobenzoic Acid Anhydride	C ₇ H ₄ O ₄ S	184.17	Starting material for Cresol Red
o-Cresol	C ₇ H ₈ O	108.14	Starting material for Cresol Red
Anhydrous Zinc Chloride	ZnCl ₂	136.38	Catalyst for condensation
Glycine	C ₂ H ₅ NO ₂	75.07	Amino acid for Mannich reaction
Formaldehyde (37% solution)	CH ₂ O	30.03	Carbonyl source for Mannich reaction
Glacial Acetic Acid	C ₂ H ₄ O ₂	60.05	Solvent for Mannich reaction
Sodium Hydroxide	NaOH	40.00	pH adjustment and purification

Experimental Protocols

The following protocols are based on established methods for the synthesis of phthalein dyes and their subsequent modification via the Mannich reaction.

Step 1: Synthesis of Cresol Red (o-Cresolsulfonephthalein)

This procedure is adapted from a patented method for the preparation of Cresol Red.

Methodology:

- In a three-necked flask equipped with a mechanical stirrer, a thermometer, and a reflux condenser, place 18.4 g (0.1 mol) of o-sulfobenzoic acid anhydride, 21.6 g (0.2 mol) of o-cresol, and 27.3 g (0.2 mol) of anhydrous zinc chloride.

- Heat the mixture with stirring to a temperature of 115-120°C.
- Maintain this temperature for 3.5-4 hours. The reaction mixture will become a viscous, dark red mass.
- After the reaction is complete, allow the mixture to cool to approximately 80-90°C.
- Carefully add 100 mL of water and 10 mL of concentrated hydrochloric acid to the reaction mixture.
- Heat the mixture to boiling while stirring vigorously to break up the solid mass and form a fine dispersion.
- While still hot, pour the contents into a separate beaker and wash the product by decantation with 30-40°C warm water until the washings are neutral.
- Filter the crude Cresol Red and dry it in an oven at 100°C.
- For further purification, the dried product can be washed with diethyl ether and benzene to remove any unreacted o-cresol.

Step 2: Synthesis of Glycine Cresol Red via Mannich Reaction

This protocol is inferred from the known synthesis of similar phthalein-complexones, such as Glycinethymol Blue.

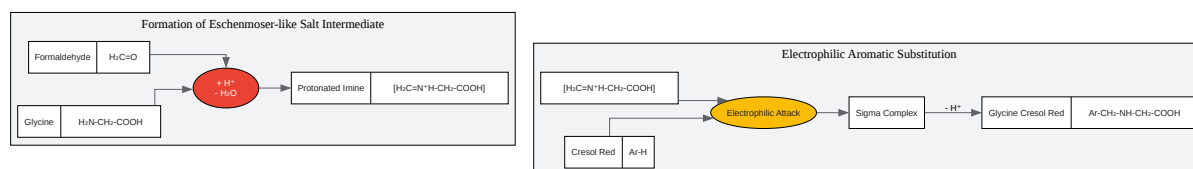
Methodology:

- In a reaction vessel, dissolve 3.82 g (0.01 mol) of Cresol Red and 1.50 g (0.02 mol) of glycine in 50 mL of glacial acetic acid.
- Cool the mixture in an ice bath to below 10°C.
- Slowly add 1.62 g of 37% formaldehyde solution (0.02 mol) to the cooled mixture with constant stirring.

- After the addition is complete, continue stirring at a low temperature for one hour, then allow the mixture to slowly warm to room temperature and stir for an additional 24 hours.
- The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into 200 mL of ice-cold water to precipitate the crude product.
- Filter the precipitate and wash it with cold water.
- To purify the **Glycine Cresol Red**, dissolve the crude product in a minimum amount of dilute sodium hydroxide solution and re-precipitate it by adding dilute hydrochloric acid until the pH is neutral.
- Filter the purified product, wash with cold water, and dry under vacuum.

Mandatory Visualization: Reaction Mechanism

The core of the second synthesis step is the Mannich reaction, an aminomethylation that attaches the glycine moieties to the Cresol Red structure.



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Figure 2: Simplified mechanism of the Mannich reaction for **Glycine Cresol Red** synthesis.

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